Part 1: Identity & Physicochemical Profile[1][3][4]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-(Phenylsulfonyl)-1,4-benzenediol*
CAS No.:	*23156-75-4*
Cat. No.:	*B1348253*

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2-(Phenylsulfonyl)-1,4-benzenediol (CAS 23156-75-4) is a specialized organosulfur compound characterized by a hydroquinone core substituted with a phenylsulfonyl group.[1][2] This structural motif integrates the redox-active properties of the quinone-hydroquinone couple with the electron-withdrawing stability of a sulfone. It serves as a critical intermediate in the synthesis of bioactive quinones and has been investigated for its potential as a redox-cycling antineoplastic agent.

Table 1: Physicochemical Specifications

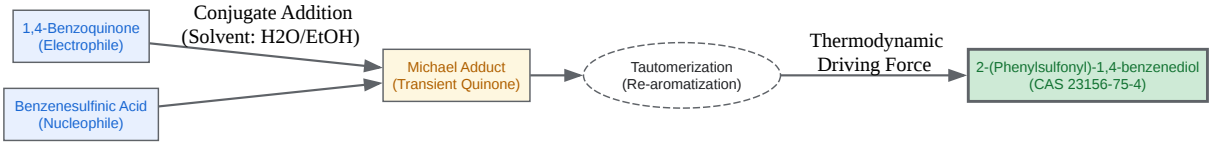
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Property	Specification
Chemical Name	2-(Phenylsulfonyl)-1,4-benzenediol
Synonyms	2-(Phenylsulfonyl)hydroquinone; 2-Benzenesulfonyl-1,4-dihydroxybenzene
Molecular Formula	$C_{12}H_{10}O_4S$
Molecular Weight	250.27 g/mol
Appearance	White to off-white crystalline solid
Melting Point	198 – 200 °C
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in Water
pKa (Predicted)	~9.5 (Phenolic OH)
SMILES	OC1=CC=C(O)C=C1S(=O)(C2=CC=CC=C2)=O
InChI Key	InChI=1S/C12H10O4S/c13-10-6-7-11(14)12(8-10)17(15,16)9-4-2-1-3-5-9

Part 2: Synthesis & Production

The most robust synthetic route for CAS 23156-75-4 involves the conjugate addition of benzenesulfinic acid to 1,4-benzoquinone. This reaction exploits the electrophilic nature of the quinone ring and the nucleophilicity of the sulfinate anion. The process is thermodynamically driven by the re-aromatization of the quinone intermediate to the stable hydroquinone product.

Reaction Mechanism & Workflow:



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Figure 1: Synthetic pathway for **2-(Phenylsulfonyl)-1,4-benzenediol** via Michael addition.

Experimental Protocol: Synthesis via Sulfinic Acid Addition

Objective: To synthesize high-purity **2-(phenylsulfonyl)-1,4-benzenediol** from 1,4-benzoquinone.

Reagents:

- 1,4-Benzoquinone (1.0 eq)[1]
- Benzenesulfinic acid sodium salt (1.1 eq)
- Hydrochloric acid (1M)
- Ethanol/Water (1:1 v/v)

Procedure:

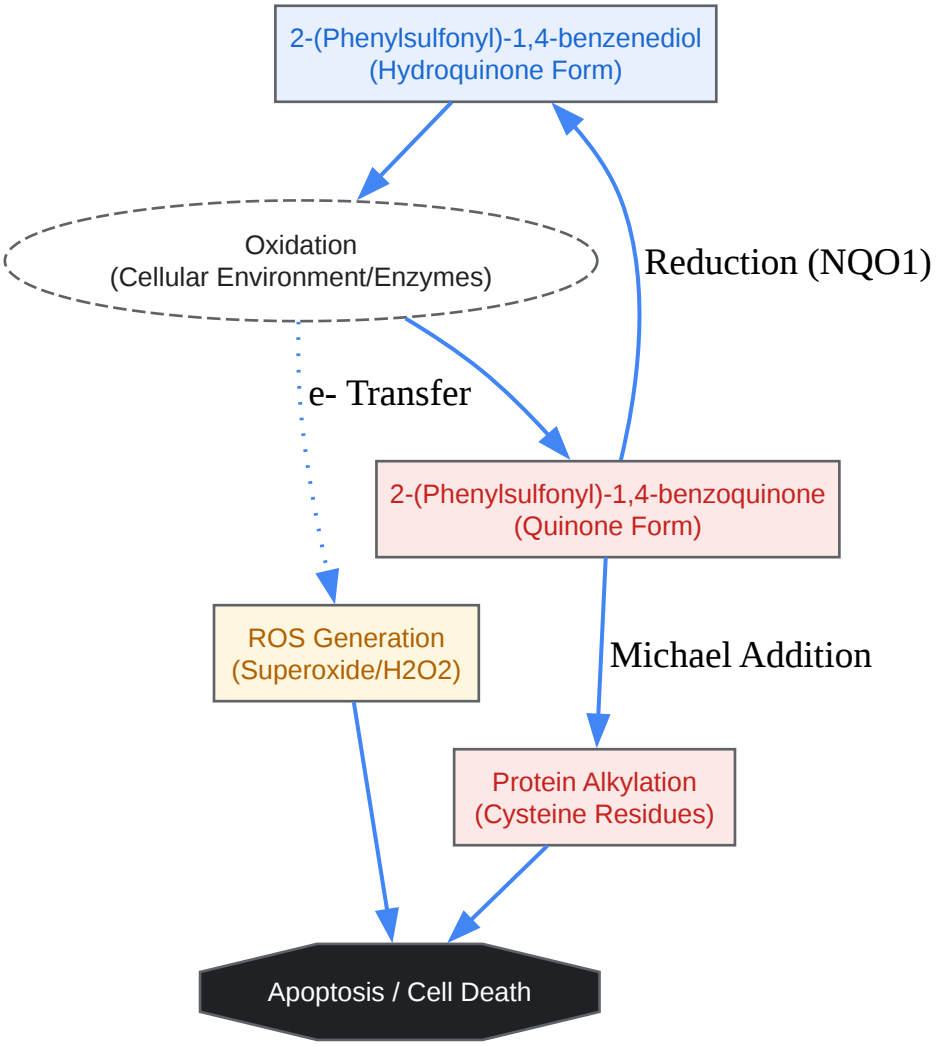
- Preparation: Dissolve 1,4-benzoquinone (10 mmol) in 20 mL of ethanol/water (1:1) mixture in a round-bottom flask.
- Addition: Slowly add a solution of benzenesulfinic acid sodium salt (11 mmol) acidified with dilute HCl to the quinone solution. Maintain temperature at 25°C.
- Reaction: Stir the mixture for 2-4 hours. The solution will typically darken initially before precipitating the off-white hydroquinone product as re-aromatization occurs.
- Workup: Filter the precipitate under vacuum. Wash the filter cake with cold water (2 x 10 mL) to remove inorganic salts and unreacted sulfinate.
- Purification: Recrystallize the crude solid from aqueous ethanol to yield white needles.
- Validation: Verify structure via ^{1}H-NMR (DMSO-d_6) showing aromatic protons and the characteristic singlet/doublet patterns of the sulfonyl-substituted ring.

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Part 3: Biological Mechanism & Applications

The pharmacological interest in CAS 23156-75-4 stems from its ability to undergo redox cycling. The hydroquinone core can be oxidized to its corresponding quinone (2-(phenylsulfonyl)-1,4-benzoquinone), a potent electrophile. This cycle generates Reactive Oxygen Species (ROS), which can induce apoptosis in cancer cells or inhibit specific enzymes via cysteine modification.

Mechanism of Action:



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Figure 2: Redox cycling and electrophilic attack mechanism of sulfonyl hydroquinones.

Key Applications:

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- Antitumor Research: Investigated as a scaffold for Hsp90 inhibitors and agents that target mitochondrial respiration.
- Antifungal Agents: The quinone form acts as a Michael acceptor, inhibiting essential fungal enzymes containing thiol groups.
- Organic Building Block: Precursor for complex heterocyclic sulfones and dyes.

Part 4: Safety & Hazard Assessment

As a substituted hydroquinone, CAS 23156-75-4 poses risks primarily related to irritation and potential sensitization.

Table 2: GHS Hazard Classification

Hazard Class	GHS Code	Hazard Statement
Eye Irritation	H319	Causes serious eye irritation.
Skin Irritation	H315	Causes skin irritation.
STOT-SE	H335	May cause respiratory irritation.
Sensitization	H317	May cause an allergic skin reaction (suspected based on class).

Handling Protocols:

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory. Use a dust mask (N95) if handling powder forms to prevent inhalation.
- Storage: Store in a cool, dry place away from strong oxidizing agents. Light sensitive; store in amber vials.
- First Aid: In case of eye contact, rinse cautiously with water for 15 minutes. If on skin, wash with soap and water.

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Sources

- 1. 2-(phenylsulfonyl)-1,4-benzoquinone | CAS#:34070-12-7 | Chemsrc [chemsrc.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]

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